

# In-Depth Technical Guide: 1,1-Dimethylguanidine Hydrochloride

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## Compound of Interest

Compound Name: 1,1-Dimethylguanidine  
hydrochloride

Cat. No.: B146694

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## Core Compound Identification


This section provides fundamental identification and structural information for **1,1-Dimethylguanidine hydrochloride**.

### Chemical Identity

Parameter	Value	Reference
Compound Name	1,1-Dimethylguanidine hydrochloride	
Synonyms	N,N-Dimethylguanidine hydrochloride, as-Dimethylguanidine hydrochloride	
CAS Number	22583-29-5	
Molecular Formula	C <sub>3</sub> H <sub>10</sub> ClN <sub>3</sub>	
Molecular Weight	123.59 g/mol	

## Chemical Structure

The chemical structure of **1,1-Dimethylguanidine hydrochloride** is presented below. The positive charge is delocalized across the guanidinium group.

 Chemical Structure of 1,1-Dimethylguanidine

## Physicochemical Properties

A summary of the key physicochemical properties of **1,1-Dimethylguanidine hydrochloride** is provided in the table below. These properties are crucial for its handling, formulation, and application in experimental settings.

Property	Value
Appearance	White to off-white crystalline solid
Melting Point	>300 °C (decomposes)
Solubility	Soluble in water
pKa	~13.5 (of the conjugate acid)

## Biological Activity and Pharmacological Data

**1,1-Dimethylguanidine hydrochloride** is recognized for its activity as an inhibitor of nitric oxide synthases (NOS), enzymes pivotal in the production of the signaling molecule nitric oxide (NO).

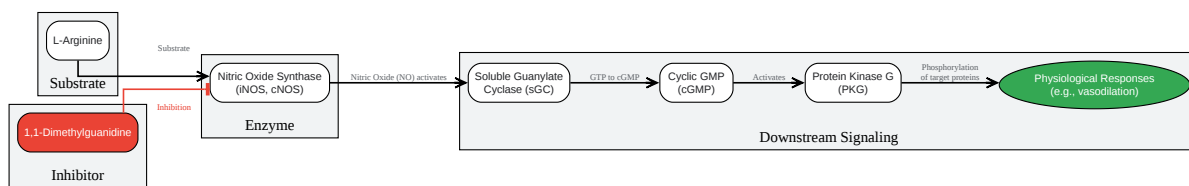
### Nitric Oxide Synthase (NOS) Inhibition

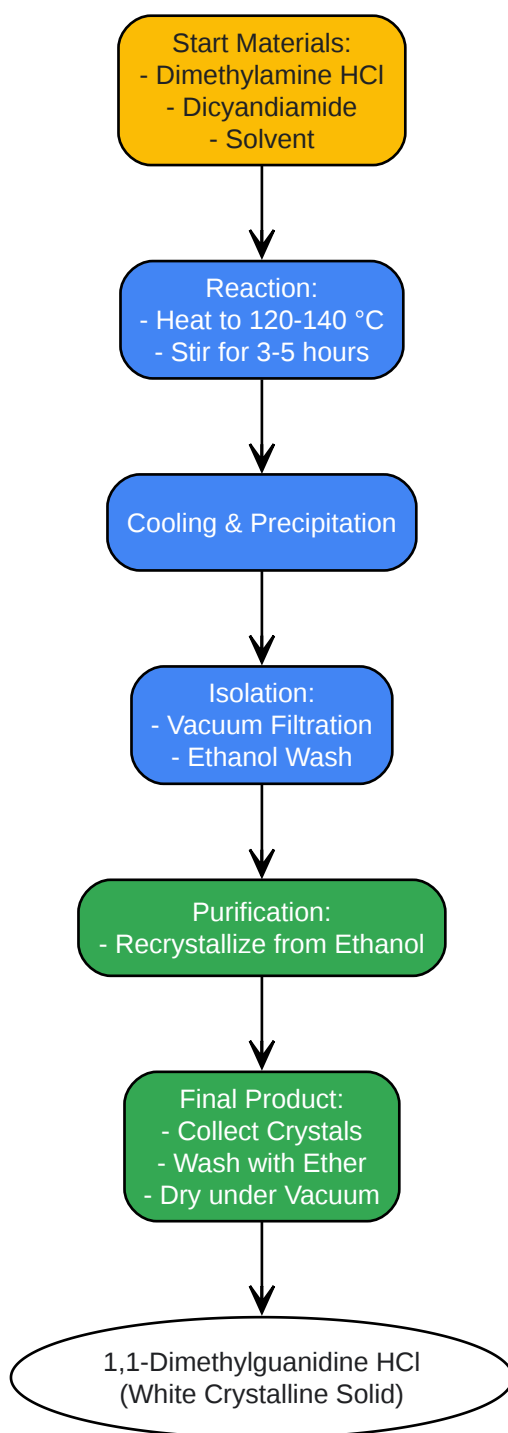
1,1-Dimethylguanidine has been demonstrated to be a potent inhibitor of both the inducible (iNOS) and constitutive (cNOS) isoforms of nitric oxide synthase.<sup>[1]</sup> A comparative study has shown that while it is a potent inhibitor of both isoforms, it is approximately 10-fold less potent than aminoguanidine as an inhibitor of cytokine-induced nitric oxide formation.<sup>[1]</sup>

Target	Activity	Potency Relative to Aminoguanidine (for iNOS)
Inducible Nitric Oxide Synthase (iNOS)	Inhibitor	~10-fold less potent
Constitutive Nitric Oxide Synthase (cNOS)	Potent Inhibitor	Not specified

## Signaling Pathway Involvement

The primary signaling pathway affected by 1,1-Dimethylguanidine is the nitric oxide/cyclic guanosine monophosphate (NO/cGMP) pathway. By inhibiting NOS, 1,1-Dimethylguanidine reduces the synthesis of nitric oxide from L-arginine. Nitric oxide is a key activator of soluble guanylate cyclase (sGC), which in turn catalyzes the formation of cGMP from GTP. Cyclic GMP acts as a second messenger, activating protein kinase G (PKG) and modulating various downstream cellular processes, including smooth muscle relaxation, neurotransmission, and immune responses.





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## References

- 1. Inhibition of nitric oxide formation by guanidines - PubMed [pubmed.ncbi.nlm.nih.gov]
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